

Safe Disposal of Filgotinib-d4: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Filgotinib-d4*

Cat. No.: *B3026010*

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Ensuring the safe and compliant disposal of **Filgotinib-d4** is critical for environmental protection and personnel safety. As a deuterated Janus kinase (JAK) 1 inhibitor, **Filgotinib-d4** requires careful handling and disposal in accordance with hazardous waste regulations. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage **Filgotinib-d4** waste effectively.

Personal Protective Equipment (PPE) and Handling

Before handling **Filgotinib-d4**, it is imperative to wear appropriate personal protective equipment to prevent skin and eye contact, as well as inhalation.^[1] The Safety Data Sheet (SDS) for Filgotinib indicates that it can cause skin and serious eye irritation, and may cause respiratory irritation.^[2]

Recommended PPE includes:

- **Gloves:** Wear appropriate protective gloves to prevent skin exposure.^[1]
- **Eye Protection:** Use tightly fitting safety goggles or chemical safety goggles.^{[1][3]}
- **Lab Coat:** A lab coat or other protective clothing is necessary to prevent contamination of personal clothing.^[1]
- **Respiratory Protection:** If there is a risk of dust formation or if exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.^[1]

Always handle **Filgotinib-d4** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation risks.^[1] Avoid creating dust.^{[1][4]}

Disposal Procedures for Filgotinib-d4 Waste

Filgotinib-d4 and any materials contaminated with it must be treated as hazardous waste. Do not dispose of **Filgotinib-d4** with household garbage or allow it to enter the sewage system.^[2] Disposal must adhere to all applicable federal, state, and local regulations for hazardous waste.^[5]

Step-by-Step Disposal Guide:

- Segregation of Waste:
 - Solid Waste: Collect all solid **Filgotinib-d4**, contaminated lab supplies (e.g., pipette tips, weighing paper, vials), and contaminated PPE in a dedicated, clearly labeled hazardous waste container.
 - Liquid Waste: Collect any solutions containing **Filgotinib-d4** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste unless permitted by your institution's environmental health and safety (EHS) office.
- Container Labeling:
 - Label all waste containers with "Hazardous Waste" and the full chemical name: "**Filgotinib-d4**".
 - Include the concentration and a description of the waste contents.
 - Affix any other labels required by your institution or local regulations.
- Storage of Waste:
 - Store hazardous waste containers in a designated, secure area away from incompatible materials such as strong oxidizing agents and strong acids.^{[1][4]}
 - Keep containers tightly closed to prevent spills or evaporation.^[1]

- Arranging for Pickup and Disposal:
 - Contact your institution's EHS office to schedule a pickup for the hazardous waste.
 - Follow their specific procedures for waste manifest documentation and container hand-off.

Spill and Accidental Release Measures

In the event of a spill, ensure the area is well-ventilated and restrict access.^{[1][4]} Wearing the appropriate PPE, sweep up solid spills and place the material into a suitable container for disposal.^{[1][4]} Avoid generating dust.^{[1][4]} For liquid spills, absorb the material with an inert, non-combustible absorbent and place it in a sealed container for disposal.

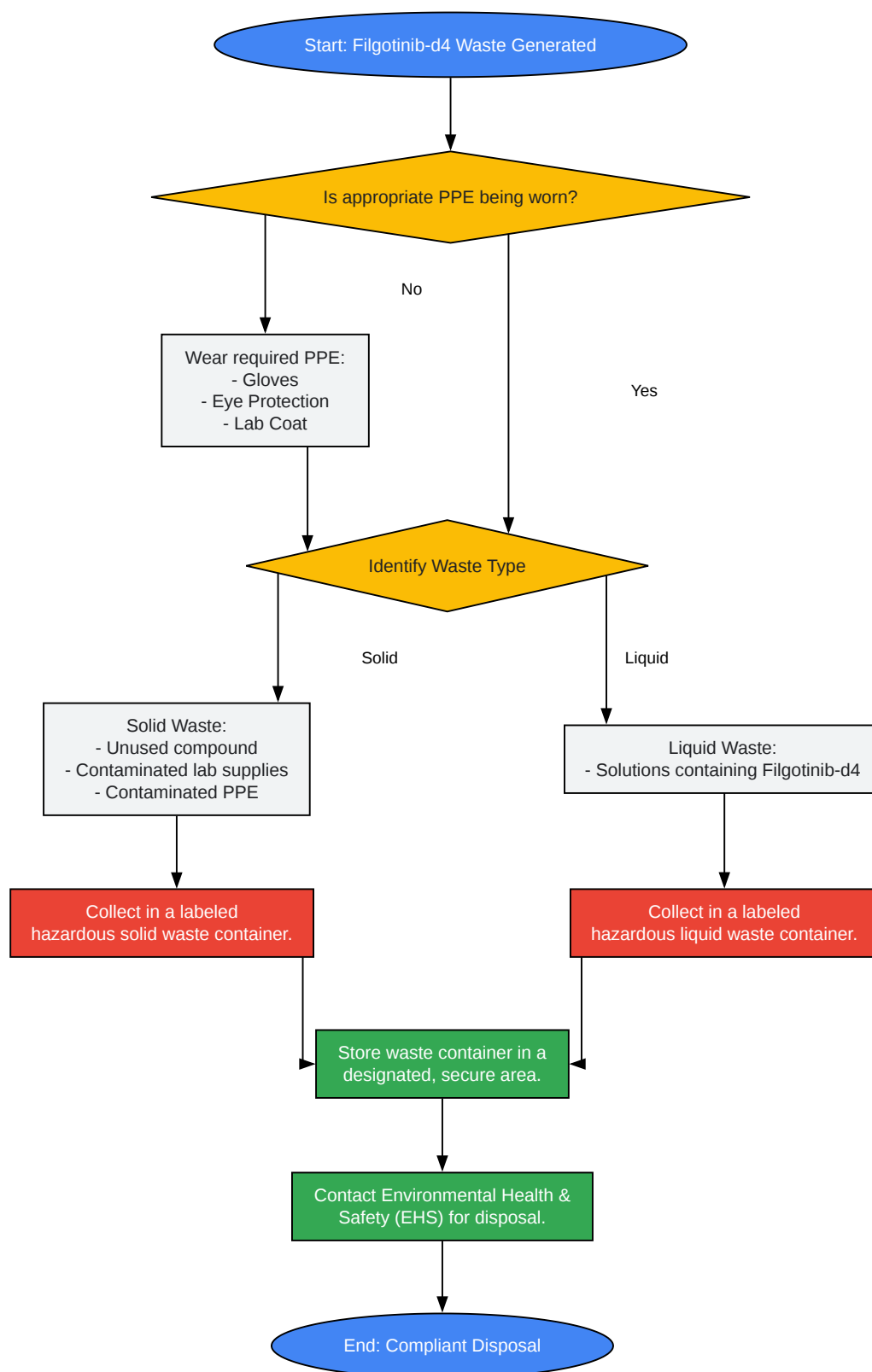
Quantitative Data Summary

The following table summarizes key hazard information for Filgotinib, the non-deuterated parent compound, as found in its Safety Data Sheet. This information is critical for understanding the risks associated with handling and disposal.

Hazard Classification	Description	GHS Category
Acute Oral Toxicity	Harmful if swallowed.	Category 4
Skin Corrosion/Irritation	Causes skin irritation. ^[2]	Category 2
Serious Eye Damage/Irritation	Causes serious eye irritation. ^[2]	Category 2A
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation. ^[2]	Category 3

Visualizing the Disposal Workflow

To further clarify the proper disposal pathway for **Filgotinib-d4**, the following diagram illustrates the decision-making and procedural steps involved.



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Caption: Workflow for the safe disposal of **Filgotinib-d4** waste in a laboratory setting.

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